

Preparation of WR99210 Hydrochloride Stock Solution in DMSO: An Application Note

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Compound of Interest

Compound Name: WR99210 hydrochloride

Cat. No.: B1667809

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **WR99210 hydrochloride** in dimethyl sulfoxide (DMSO). WR99210 is a potent inhibitor of dihydrofolate reductase (DHFR), particularly effective against the DHFR of *Plasmodium falciparum*, a major target in malaria drug development.[1][2] Adherence to proper preparation techniques is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Critical Considerations

Recent studies have highlighted the potential for WR99210 to undergo regioisomerization, which leads to a dramatic loss of biological activity.[3][4][5] The hydrochloride salt form of WR99210 is more stable and less prone to this isomerization compared to the free base.[4] It is also recommended to use freshly prepared solutions, as the compound can be unstable in solution.[6] Furthermore, the use of high-purity, anhydrous, and newly opened DMSO is advised, as hygroscopic DMSO can negatively affect solubility.[6]

Quantitative Data Summary

The following table summarizes the key quantitative information for the preparation of a **WR99210 hydrochloride** stock solution.

Parameter	Value	Source(s)
Molecular Weight	431.14 g/mol	[1][7]
Solubility in DMSO	2 mg/mL to 55 mg/mL	[2][6][7][8]
Recommended Solvent	Anhydrous, high-purity DMSO	[6]
Storage of Powder	-20°C for up to 3 years	[8]
Storage of Stock Solution	-80°C for up to 1 year	[8]

Experimental Protocol

This protocol outlines the steps to prepare a 10 mM stock solution of **WR99210 hydrochloride** in DMSO.

Materials:

- **WR99210 hydrochloride** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or polypropylene tube
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the **WR99210 hydrochloride** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Carefully weigh the desired amount of **WR99210 hydrochloride** powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 10 mM stock solution,

weigh out 4.31 mg of the compound (see calculation below).

- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **WR99210 hydrochloride** powder.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonication is recommended to aid solubilization.[2][8]
- **Aliquoting:** Once the powder is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber vials). This minimizes the need for repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -80°C for long-term storage.[8] For short-term use, some protocols suggest storage at -20°C.[3]

Calculation for a 10 mM Stock Solution:

To calculate the mass of **WR99210 hydrochloride** needed to prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

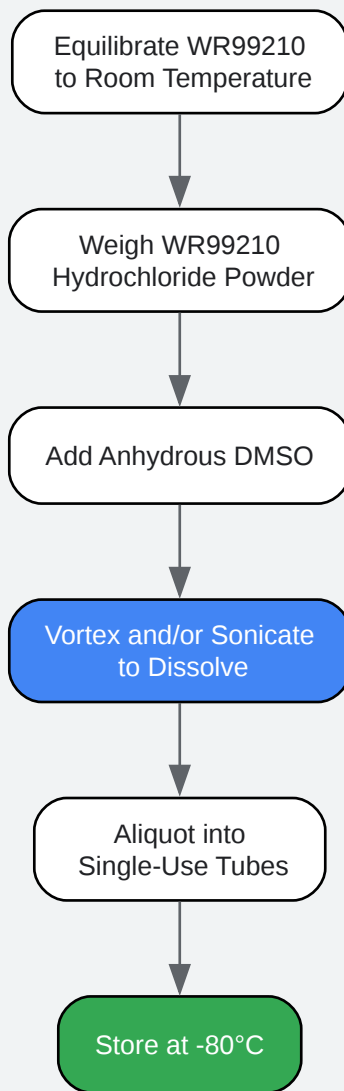
For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution:

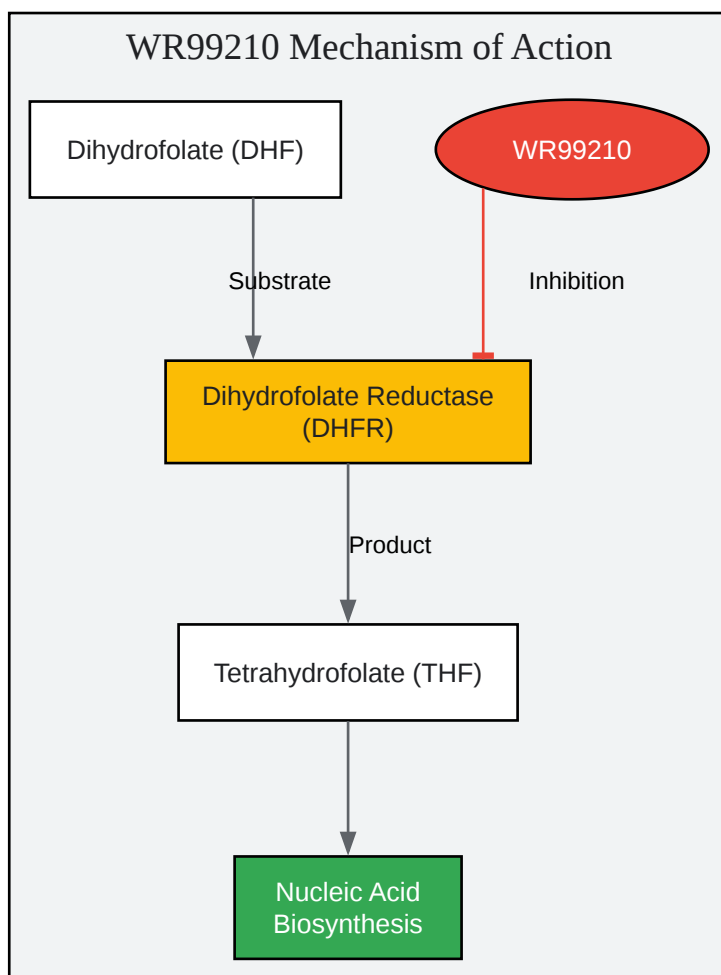
$$\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 431.14 \text{ g/mol} = 0.00431 \text{ g} = 4.31 \text{ mg}$$

Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway targeted by WR99210.

Stock Solution Preparation Workflow





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